

An In-depth Technical Guide to the Physical Properties of Diethyl Adipate

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Compound of Interest

Compound Name: Diethyl adipate

Cat. No.: B1670523

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This technical guide provides a comprehensive overview of the key physical properties of **diethyl adipate**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development who utilize **diethyl adipate** in various applications, including as a plasticizer, solvent, and in the synthesis of polymers and fragrances.

Core Physical Properties

Diethyl adipate (CAS No. 141-28-6) is a colorless, oily liquid with a faint, pleasant odor.^{[1][2]} It is the diethyl ester of adipic acid.^[3] Key physical characteristics are summarized below.

Table 1: Physical and Chemical Properties of **Diethyl Adipate**

Property	Value	Source(s)
Molecular Formula	C10H18O4	[1][4]
Molecular Weight	202.25 g/mol	[4][5]
Melting Point	-30 to -18 °C	[1][3][4][5][6][7][8]
Boiling Point	244 to 251 °C (at 760 mmHg)	[1][3][4][5][6]
132 °C (at 15 mmHg)	[9]	
Density	1.009 g/mL (at 25 °C)	[4][10]
Refractive Index	1.426 - 1.427 (at 20-25 °C)	[1][3][4][5][6]
Flash Point	>110 °C (>230 °F)	[4][6][7][8]
Solubility	Insoluble in water; Soluble in ethanol and ether	[1][3][4][5][6]

Experimental Protocols for Property Determination

While specific experimental details from the cited literature are not extensively provided, standard methodologies for determining the melting and boiling points of a chemical compound like **diethyl adipate** are well-established in organic chemistry.

2.1. Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like **diethyl adipate**, which has a melting point below ambient temperature, a low-temperature apparatus is required.

Apparatus:

- Thiele tube or a commercial melting point apparatus equipped with a cooling system.
- Low-temperature thermometer.
- Capillary tubes.

- Cooling bath (e.g., dry ice/acetone or a cryostat).

Procedure:

- A small sample of **diethyl adipate** is introduced into a capillary tube, which is then sealed.
- The capillary tube is placed in the melting point apparatus, and the sample is frozen using the cooling system.
- The temperature of the apparatus is then slowly raised at a controlled rate (e.g., 1-2 °C per minute) as the melting point is approached.
- The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample becomes a clear liquid is recorded as the melting point range.

2.2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Distillation flask.
- Condenser.
- Thermometer.
- Heating mantle or oil bath.
- Boiling chips.

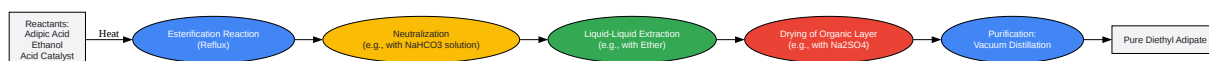
Procedure:

- A sample of **diethyl adipate** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.

- The apparatus is assembled for simple distillation, with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The flask is heated gently.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point at the given atmospheric pressure. For determination at reduced pressure, a vacuum pump and manometer are connected to the system.[9]

Synthesis and Purification Workflow

Diethyl adipate is commercially synthesized through the Fischer esterification of adipic acid with ethanol, typically in the presence of an acid catalyst such as sulfuric acid.[2][3][11] The following diagram illustrates the general workflow for the synthesis and purification of **diethyl adipate**.



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Caption: Workflow for the synthesis and purification of **diethyl adipate**.

This guide provides essential data and procedural context for the physical properties of **diethyl adipate**, which are critical for its handling, application, and quality control in scientific and industrial settings.

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